

Essential Safety and Operational Guide for Handling Ampelopsin G

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Compound of Interest

Compound Name: Ampelopsin G

Cat. No.: B12310223

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Ampelopsin G**, also known as Dihydromyricetin. [1][2] The following procedures are designed to ensure safe handling, storage, and disposal of this compound in a laboratory setting.

Hazard Identification and Classification

Ampelopsin G is not classified as a hazardous substance or mixture according to the Globally Harmonized System (GHS).[1] However, it is a pharmaceutically active ingredient and should be handled by personnel trained in dealing with potent compounds.[3] It may cause moderate to severe irritation to the skin and eyes.[3]

Personal Protective Equipment (PPE)

Appropriate PPE is the primary control measure to prevent exposure during handling. The recommended PPE for handling **Ampelopsin G** is outlined below.

Protection Type	Recommended Equipment	Purpose
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield is recommended when there is a risk of splashing.	To protect eyes from dust particles and splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Gloves should be inspected for integrity before each use.	To prevent skin contact with the compound.
Body Protection	A lab coat or coveralls. For larger quantities or when there is a risk of significant exposure, chemical-resistant clothing may be necessary.	To protect the skin and clothing from contamination.
Respiratory Protection	Not generally required under normal handling conditions. If dust is generated, a NIOSH-approved N95 or P1 dust mask should be used. For firefighting or major spills, a self-contained breathing apparatus (SCBA) is necessary. [1] [3]	To prevent inhalation of airborne particles.

Quantitative Toxicity Data

The following table summarizes the available acute toxicity data for **Ampelopsin G**. It's important to note that while the acute oral toxicity is low, repeated or prolonged exposure should be avoided.

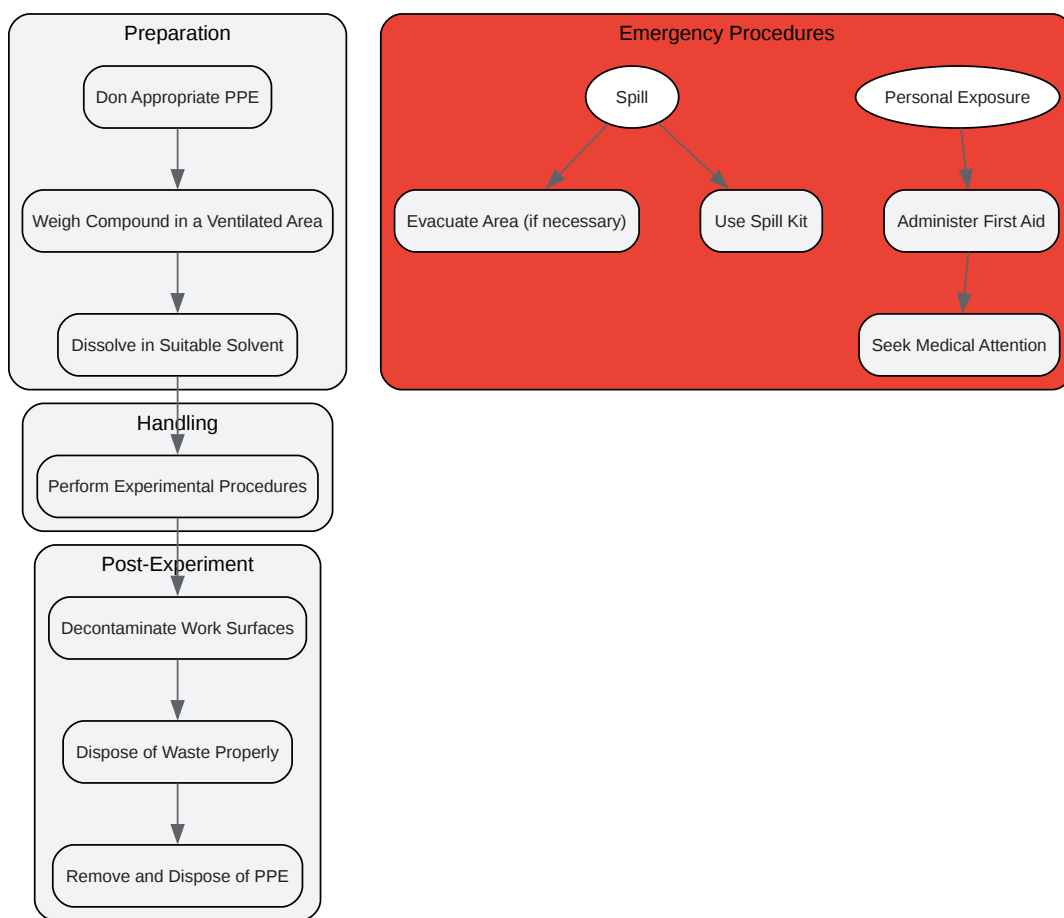
Toxicity Metric	Value	Species
Oral LD50	>5 g/kg	Mouse [4]
Intraperitoneal LD50	1,410 mg/kg	Mouse [4]

No specific Occupational Exposure Limits (OELs) have been established for **Ampelopsin G**.

Safe Handling and Operational Workflow

Adherence to a standardized workflow is critical for minimizing risk. The following diagram illustrates the key steps for safely handling **Ampelopsin G**, from preparation to disposal.

Ampelopsin G: Safe Handling and Emergency Workflow



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Caption: Workflow for safe handling and emergency response for **Ampelopsin G**.

First Aid Measures

In the event of accidental exposure, follow these first aid procedures:

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[3]
- In Case of Skin Contact: Wash off with soap and plenty of water.[1] Take off immediately all contaminated clothing.
- In Case of Eye Contact: Flush eyes with water as a precaution.[1] Remove contact lenses if present and easy to do. Continue rinsing.
- If Swallowed: Never give anything by mouth to an unconscious person.[1] Rinse mouth with water.[1]

Disposal Plan

There are no specific disposal guidelines for **Ampelopsin G**. Therefore, general laboratory procedures for chemical waste should be followed.

- Solid Waste: Collect solid **Ampelopsin G** waste in a clearly labeled, sealed container for chemical waste disposal.
- Liquid Waste: Solutions containing **Ampelopsin G** should also be collected in a labeled, sealed container for chemical waste. Do not pour down the drain unless it is in compliance with local regulations and in very dilute concentrations.[5]
- Contaminated Materials: Used PPE, weighing papers, and other contaminated disposable materials should be placed in a sealed bag and disposed of as chemical waste.

Always consult your institution's environmental health and safety (EHS) department for specific disposal protocols.

Accidental Release Measures

In case of a spill, avoid dust formation.[1] For non-emergency personnel, avoid inhalation of dust and evacuate the area. Emergency responders should wear appropriate PPE, including

respiratory protection, to clean up the spill. Collect the spilled material and place it in a suitable container for disposal.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]
- Special Hazards: **Ampelopsin G** may emit toxic fumes, such as carbon monoxide, under fire conditions.[3]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus and full protective clothing.[1][3]

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